

Technical Guide: Stannous Octoate (Tin(II) 2-Ethylhexanoate)

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Compound of Interest

Compound Name: *Tin2-ethylhexanoate*

Cat. No.: *B12056513*

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Catalytic Dynamics, Structural Integrity, and Application in Ring-Opening Polymerization

Executive Summary

Stannous Octoate [Tin(II) 2-ethylhexanoate] is the industry-standard catalyst for the Ring-Opening Polymerization (ROP) of cyclic esters, specifically lactides and glycolides, yielding biodegradable polyesters (PLA, PLGA).[1][2][3] Despite its ubiquity, its efficacy is frequently compromised by hydrolytic instability and free acid impurities (2-ethylhexanoic acid). This guide provides a rigorous analysis of its coordination chemistry, a validated purification protocol, and the mechanistic logic required to achieve high-molecular-weight biomaterials compliant with FDA standards.

Molecular Architecture & Structural Dynamics[1]

IUPAC Name: Tin(II) 2-ethylhexanoate Formula:

[3][4]

Contrary to the nomenclature "octoate," which implies a linear octanoate chain, this molecule consists of tin(II) coordinated to two chiral 2-ethylhexanoate ligands.

- **Coordination Geometry:** The Sn(II) center carries a stereochemically active lone pair, resulting in a distorted pyramidal geometry. In the solid state, it often exists as a coordination polymer, but in solution (e.g., toluene, melt), it behaves as a discrete molecular species capable of ligand exchange.
- **Chirality:** The 2-ethylhexanoate ligand possesses a chiral center at the α -carbon. Commercial grades are racemic. The steric bulk of the ethyl group at the β -position is critical; it provides sufficient kinetic stabilization to the metal center while allowing monomer approach during catalysis.

Physicochemical Profile

The following data represents high-purity Sn(Oct)

. Note that commercial samples often deviate due to free acid content.

Property	Value / Characteristic	Relevance to Protocol
Molecular Weight	405.12 g/mol	Calculation of molar ratios ([M]/[C])
Appearance	Viscous, pale yellow liquid	Dark orange/brown indicates oxidation to Sn(IV)
Density	1.25 g/mL at 25°C	Volumetric dosing in reactor loading
Solubility	Soluble: Toluene, Hexane, THF Insoluble: Water	Hydrophobic nature necessitates anhydrous solvents
Boiling Point	>200°C (dec.[3][5] at atm pressure)	Must use vacuum distillation for purification
Refractive Index		Quick purity check

The Coordination-Insertion Mechanism[1][6][7]

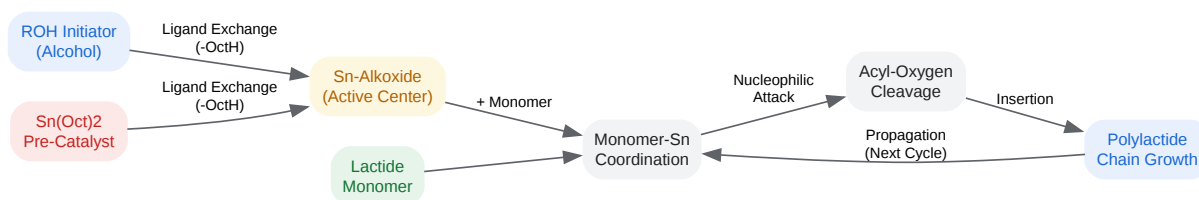
For drug delivery and biomedical scaffolds, controlling the Molecular Weight (MW) and Polydispersity Index (PDI) is paramount. Sn(Oct)

does not act as the initiator itself; rather, it activates the monomer and the hydroxyl initiator (usually an alcohol like benzyl alcohol or dodecanol).

The Mechanism:

- **Ligand Exchange:** The hydroxyl initiator reacts with Sn(Oct), displacing a 2-ethylhexanoate ligand to form a Tin(II)-alkoxide species. This is the true propagating species.
- **Coordination:** The carbonyl oxygen of the lactide monomer coordinates to the Lewis acidic Sn center.
- **Insertion:** The alkoxide group attacks the carbonyl carbon of the coordinated monomer (acyl-oxygen cleavage), opening the ring and inserting the lactyl unit into the Sn-O bond.

Visualization: Coordination-Insertion Pathway[5][6]



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Figure 1: The "Coordination-Insertion" mechanism.[2][5] Note that Sn(Oct)

is a precatalyst; the actual propagation occurs via the Tin-Alkoxide bond.

Critical Experimental Protocols

Expert Insight: Commercial Sn(Oct)

typically contains 2-5% free 2-ethylhexanoic acid.^[5] This acid acts as a Chain Transfer Agent (CTA), broadening PDI and limiting maximum achievable MW. Purification is not optional for medical-grade synthesis.^[5]

Protocol A: Vacuum Distillation Purification

Objective: Remove free acid and water impurities.

- Setup: Assemble a short-path vacuum distillation apparatus. Use a high-vacuum line (Schlenk line) capable of

mmHg.
- Loading: Charge the boiling flask with commercial Sn(Oct)

. Add a magnetic stir bar.
- Degassing: Stir at room temperature under vacuum for 30 minutes to remove volatile organics and dissolved gases.
- Distillation:
 - Heat the oil bath to 140–150°C.
 - The free 2-ethylhexanoic acid will distill over first (lower boiling point). Discard this fraction.
 - Collect the purified Sn(Oct)

fraction which typically distills at ~180°C at 0.1 mmHg (Note: Boiling points vary heavily with vacuum quality; rely on the separation of fractions).
- Validation:
 - Visual: The product should be a clear, pale yellow viscous liquid.
 - FTIR: Check for the disappearance of the broad -OH stretch of the free acid around 3500 cm^{-1} and the shift in carbonyl stretch.
- Storage: Store immediately in a glovebox or sealed under argon. Sn(II) oxidizes to Sn(IV) upon air exposure.

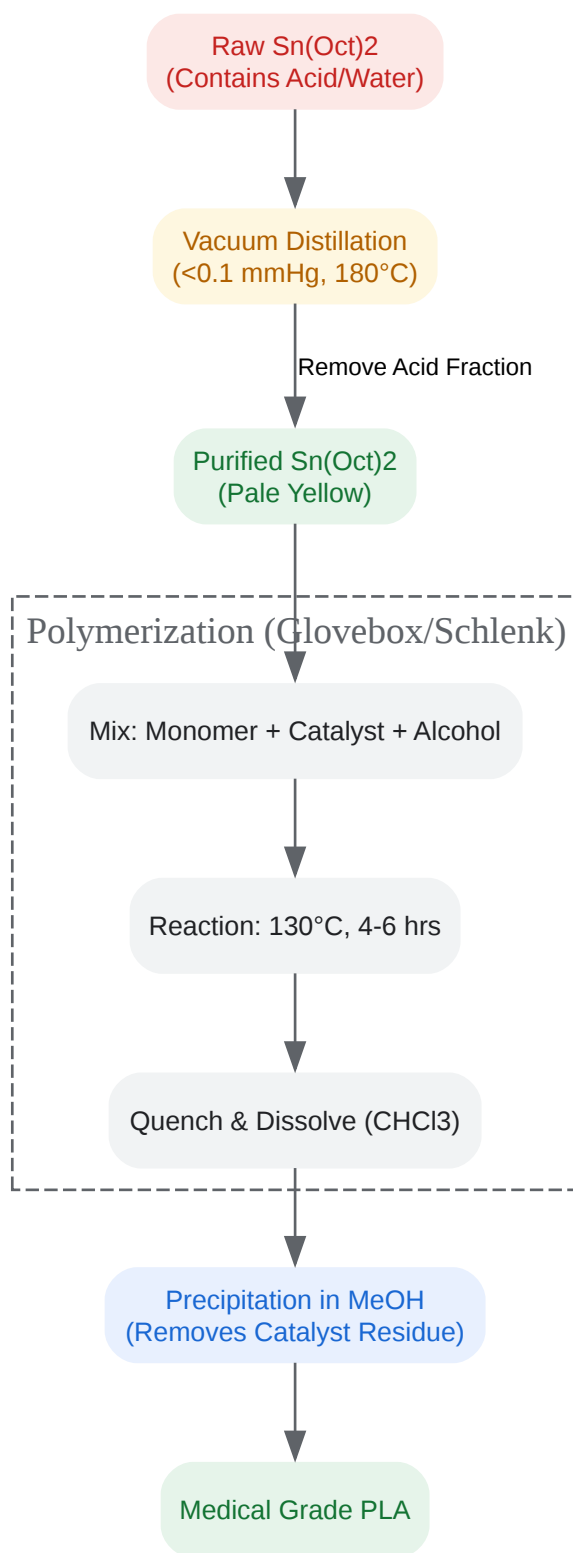
Protocol B: Bulk Polymerization of L-Lactide

Objective: Synthesis of PLLA with controlled MW.

- Preparation: In a glovebox, weigh L-Lactide (recrystallized from toluene) and purified Sn(Oct)
.
 - Standard Ratio: Monomer/Catalyst (M/C) = 1000:1 to 5000:1.
 - Initiator: Add Benzyl Alcohol to set target MW (

).
- Reaction:
 - Place reactants in a silanized glass ampoule.
 - Seal under vacuum.
 - Immerse in an oil bath at 130°C (melt polymerization).
- Termination: After 2–6 hours (depending on kinetics), quench by cooling to room temperature. Dissolve the solid mass in Chloroform.
- Precipitation: Drop the chloroform solution into excess cold Methanol (10x volume) to precipitate the polymer and wash away residual catalyst.

Visualization: Experimental Workflow



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Figure 2: Purification and Polymerization Workflow.[5] Note the critical distillation step prior to reaction.

Toxicology & Regulatory Context

For researchers in drug development, the residual tin content is the primary regulatory hurdle.

- **FDA Status:** Stannous Octoate is FDA approved as an indirect food additive under 21 CFR 175.300 (Resinous and polymeric coatings) and 21 CFR 177.2600 (Rubber articles intended for repeated use) [1, 2].
- **Biomedical Limits:** While approved for sutures and implants, the residual tin burden must be minimized. The typical acceptable limit for residual tin in pharmaceutical polymers is often <20 ppm depending on the specific application and degradation profile.
- **Toxicity:**
 - **Acute:**[5] Harmful if swallowed or inhaled. Causes serious eye damage (H318).
 - **Reproductive:**[5] Suspected of damaging fertility or the unborn child (H361) [3].
 - **Handling:** All weighing must occur in a fume hood or glovebox.

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